

Spectroscopic Data of 6-bromo-2H-chromene: A Technical Guide

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Compound of Interest

Compound Name: 6-bromo-2H-chromene

CAS No.: 18385-87-0

Cat. No.: B175164

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This technical guide provides a comprehensive overview of the spectroscopic data for **6-bromo-2H-chromene** (CAS No. 18385-87-0). Designed for researchers, scientists, and professionals in drug development, this document delves into the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data of this heterocyclic compound. The guide offers an in-depth analysis of its structural features through the interpretation of its spectral characteristics, supported by data from closely related analogues and established spectroscopic principles.

Introduction

6-bromo-2H-chromene is a member of the chromene family, a class of compounds prevalent in a variety of natural products and synthetic molecules of medicinal interest. The presence of the bromine atom at the 6-position significantly influences the electronic environment of the bicyclic system, making a thorough spectroscopic characterization essential for its application in synthetic chemistry and drug discovery. This guide will systematically present the key spectroscopic data, offering insights into the experimental considerations and the structural information that can be derived from each technique.

Chemical Structure and Numbering

The chemical structure and the standard numbering system for **6-bromo-2H-chromene** are depicted below. This numbering will be used for the assignment of spectroscopic signals throughout this guide.

Caption: Chemical structure of **6-bromo-2H-chromene** with IUPAC numbering.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation of organic molecules. While direct experimental spectra for **6-bromo-2H-chromene** are not readily available in the public domain, high-quality predicted data, based on computational models and analysis of similar structures, provide reliable estimates of the expected spectral parameters.

¹H NMR Spectroscopy

The proton NMR spectrum of **6-bromo-2H-chromene** is expected to show distinct signals for the protons on the heterocyclic and aromatic rings. The chemical shifts are influenced by the electronegativity of the oxygen and bromine atoms, as well as the anisotropic effects of the aromatic system.

Table 1: Predicted ¹H NMR Data for **6-bromo-2H-chromene**

Proton	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H2	~4.8	d	~3.5
H3	~5.8	dt	~9.8, 3.5
H4	~6.5	d	~9.8
H5	~7.2	d	~2.0
H7	~7.1	dd	~8.5, 2.0
H8	~6.7	d	~8.5

Note: These are predicted values and may vary in an experimental setting.

Interpretation of the ^1H NMR Spectrum:

- The protons at the 2-position (H2) are expected to appear as a doublet due to coupling with the proton at the 3-position.
- The vinylic proton at the 3-position (H3) would likely be a doublet of triplets, coupling with both H2 and H4.
- The vinylic proton at the 4-position (H4) should appear as a doublet, coupling with H3.
- In the aromatic region, the protons will exhibit a splitting pattern characteristic of a 1,2,4-trisubstituted benzene ring.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information about the carbon skeleton of the molecule. The chemical shifts are influenced by the hybridization of the carbon atoms and the presence of electron-withdrawing groups.

Table 2: Predicted ^{13}C NMR Data for **6-bromo-2H-chromene**

Carbon Atom	Chemical Shift (δ , ppm)
C2	~65
C3	~123
C4	~128
C4a	~121
C5	~132
C6	~115
C7	~130
C8	~117
C8a	~153

Note: These are predicted values and may vary in an experimental setting.

Interpretation of the ^{13}C NMR Spectrum:

- The sp^3 hybridized carbon at the 2-position (C2) is expected to be the most upfield signal.
- The vinylic carbons (C3 and C4) and the aromatic carbons will resonate in the downfield region.
- The carbon attached to the bromine atom (C6) will be influenced by the halogen's electronegativity and heavy atom effect.
- The carbon atom adjacent to the oxygen (C8a) is expected to be the most downfield signal in the aromatic region.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **6-bromo-2H-chromene** is expected to show characteristic absorption bands for the C-O-C ether linkage, C=C double bonds of the aromatic and pyran rings, and C-H bonds. A vapor phase IR spectrum is available on PubChem, although a detailed peak list is not provided[1].

Table 3: Expected Characteristic IR Absorption Bands for **6-bromo-2H-chromene**

Wavenumber (cm^{-1})	Vibration Type	Functional Group
~3100-3000	C-H stretch	Aromatic & Vinylic
~2950-2850	C-H stretch	Aliphatic (CH_2)
~1650-1600	C=C stretch	Aromatic & Vinylic
~1250-1200	C-O-C stretch	Aryl ether
~850-800	C-H bend	1,2,4-Trisubstituted benzene
~700-600	C-Br stretch	Aryl bromide

Experimental Protocol for IR Spectroscopy:

A generalized protocol for obtaining an FTIR spectrum is as follows:

- **Sample Preparation:** A small amount of the purified **6-bromo-2H-chromene** is placed on the ATR crystal or prepared as a KBr pellet.
- **Data Acquisition:** The spectrum is recorded on an FTIR spectrometer, typically over a range of 4000-400 cm^{-1} .
- **Data Processing:** The resulting spectrum is baseline corrected and the peaks are labeled.

Mass Spectrometry (MS)

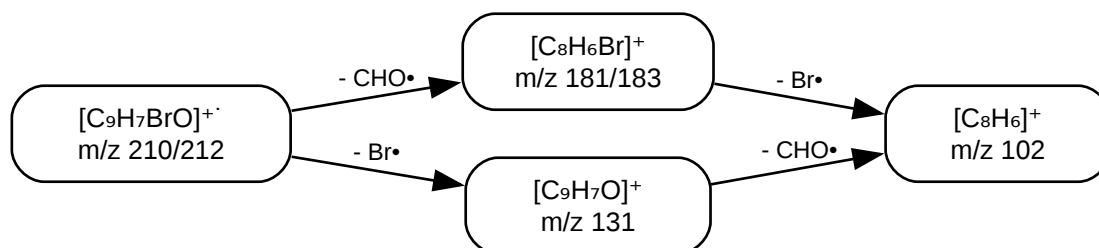
Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. The presence of a bromine atom in **6-bromo-2H-chromene** will result in a characteristic isotopic pattern for the molecular ion and any bromine-containing fragments, with two peaks of nearly equal intensity separated by 2 m/z units (M and $M+2$). A GC-MS record for this compound exists, indicating its amenability to this technique[1].

Table 4: Predicted Mass Spectrometry Fragmentation Data for **6-bromo-2H-chromene**

m/z (Proposed)	Ion Formula	Fragment	Proposed Fragmentation Pathway
210/212	$[\text{C}_9\text{H}_7\text{BrO}]^+$	Molecular Ion (M^+)	-
181/183	$[\text{C}_8\text{H}_6\text{Br}]^+$	$[M - \text{CHO}]^+$	Loss of a formyl radical
131	$[\text{C}_9\text{H}_7\text{O}]^+$	$[M - \text{Br}]^+$	Loss of a bromine radical
102	$[\text{C}_8\text{H}_6]^+$	$[M - \text{Br} - \text{CHO}]^+$	Sequential loss of bromine and formyl radicals

Interpretation of the Mass Spectrum:

The fragmentation of **6-bromo-2H-chromene** under electron ionization is expected to be initiated by the loss of a hydrogen, a formyl radical, or a bromine radical. The stability of the resulting carbocations will dictate the major fragmentation pathways.



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Caption: Proposed fragmentation pathway for **6-bromo-2H-chromene**.

Conclusion

The spectroscopic data presented in this technical guide provide a detailed structural characterization of **6-bromo-2H-chromene**. The predicted NMR data, in conjunction with the expected IR and MS fragmentation patterns, offer a robust framework for the identification and quality control of this compound in a research or industrial setting. While experimental data for the parent compound is scarce, the analysis of its derivatives provides a high degree of confidence in the predicted spectral features. This guide serves as a valuable resource for scientists working with this and related chromene structures.

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 10242241, **6-bromo-2H-chromene**. Retrieved January 4, 2026 from [[Link](#)].

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Sources

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- To cite this document: BenchChem. [Spectroscopic Data of 6-bromo-2H-chromene: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b175164/docs#spectroscopic-data-of-6-bromo-2h-chromene-a-technical-guide>]

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